

Application Notes and Protocols for Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate

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Compound of Interest

Compound Name: *Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate*

Cat. No.: B573115

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the handling, storage, and potential applications of **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**, a key intermediate in the synthesis of various biologically active molecules.

Chemical and Physical Properties

Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate is a liquid at room temperature with a purity typically ranging from 95-99%.^{[1][2]} While specific experimental data for its boiling point and density are not readily available in the cited literature, a predicted boiling point has been reported. For reference, the physical properties of the parent compound, ethyl cyclopropanecarboxylate, are provided.

Property	Value	Source
CAS Number	1215205-50-7	[1] [2]
Molecular Formula	C ₁₂ H ₁₃ BrO ₂	[1] [2]
Molecular Weight	269.13 g/mol	[1]
Physical State	Liquid	[1]
Purity	95-99%	[1] [2]
Boiling Point	Predicted: 306.5 ± 35.0 °C at 760 mmHg	
Density	Not available	
Parent Compound Data (Ethyl cyclopropanecarboxylate)		
Boiling Point	129-133 °C (lit.)	
Density	0.96 g/mL at 25 °C (lit.)	

Safety, Handling, and Storage

2.1 Hazard Identification

Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate is classified as a hazardous substance. It is crucial to handle this compound with appropriate safety precautions in a laboratory setting.

Hazard	GHS Classification	Precautionary Statement Codes
Skin Irritation	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313
Respiratory Irritation	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233

2.2 Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

2.3 Storage Protocol

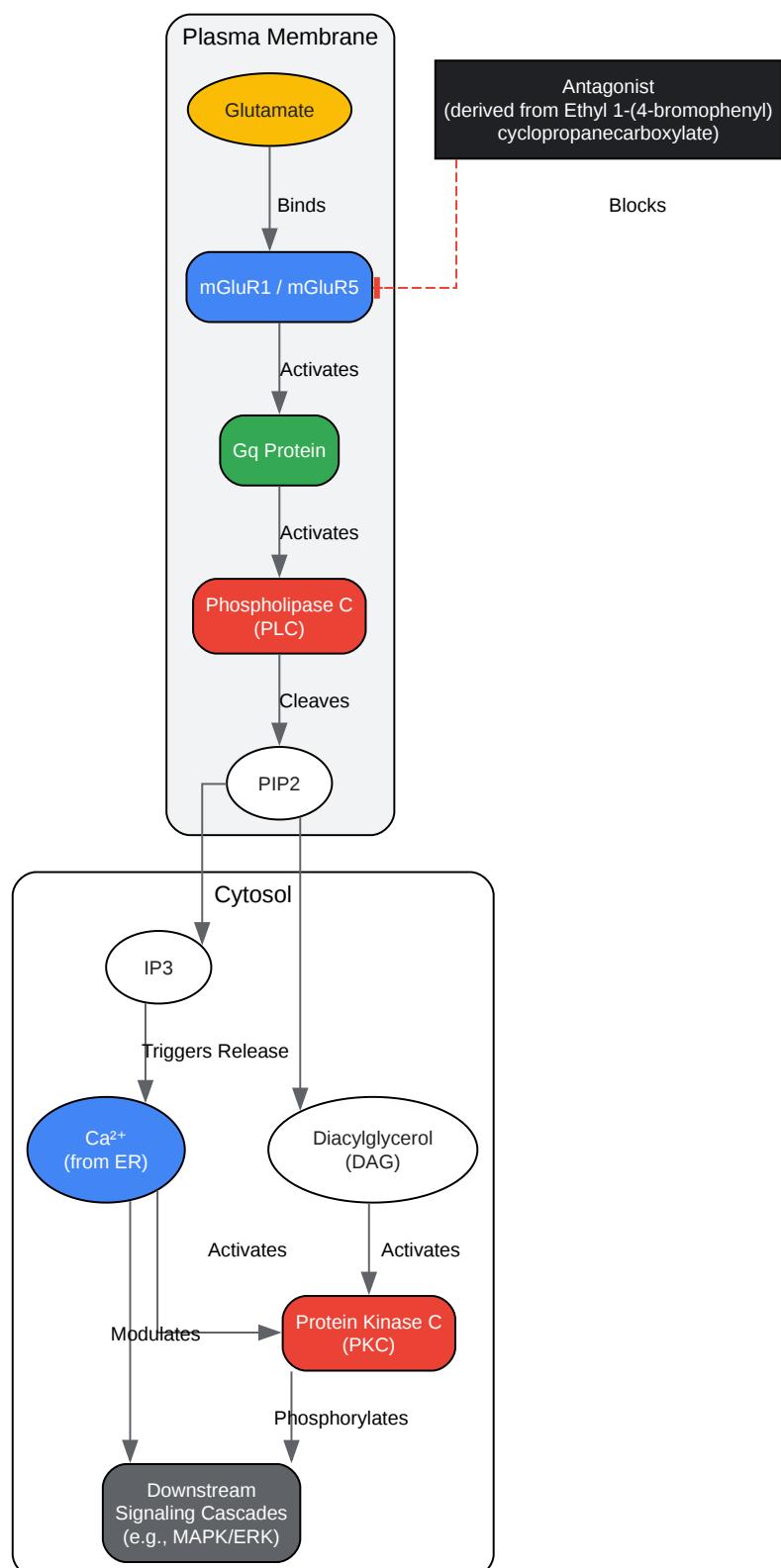
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly sealed to prevent moisture ingress and contamination. Some suppliers recommend storage at room temperature, while others suggest refrigeration at 4°C under an inert gas.

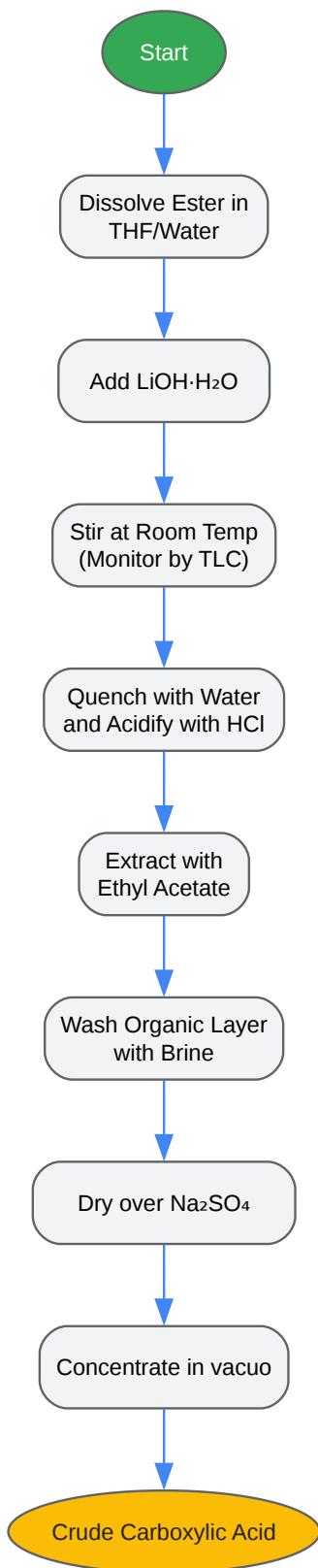
Application in Drug Discovery: A Building Block for mGluR Antagonists

Derivatives of 1-(4-bromophenyl)cyclopropane are valuable intermediates in the synthesis of antagonists for metabotropic glutamate receptors (mGluRs), particularly mGluR1 and mGluR5. These receptors are implicated in a variety of neurological and psychiatric disorders, making their antagonists promising therapeutic agents.

3.1 Potential Signaling Pathway Involvement

The diagram below illustrates the general signaling pathway of group I mGluRs (mGluR1 and mGluR5). Antagonists developed from **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** would act to inhibit this pathway.



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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 1215205-50-7|Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate|BLD Pharm [bldpharm.com]
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